

# In-Depth Technical Guide: 1-(pyridin-4-ylmethyl)-1H-pyrazol-3-amine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(pyridin-4-ylmethyl)-1H-pyrazol-3-amine

Cat. No.: B1394268

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CAS Number: 1142952-13-3[1]

## Executive Summary

This technical guide provides a comprehensive overview of **1-(pyridin-4-ylmethyl)-1H-pyrazol-3-amine**. Due to the limited availability of published experimental data for this specific molecule, this document also summarizes the broader context of pyrazole-containing compounds, which are significant in medicinal chemistry due to their diverse biological activities. This guide is intended for researchers, scientists, and professionals in drug development who are interested in the chemical properties and potential applications of this and related compounds.

## Compound Identification and Properties

**1-(pyridin-4-ylmethyl)-1H-pyrazol-3-amine** is a heterocyclic organic compound containing both a pyrazole and a pyridine ring. The confirmed Chemical Abstracts Service (CAS) number for this compound is 1142952-13-3.[1]

Table 1: Physicochemical Properties

Property	Value	Source
Molecular Formula	C9H10N4	PubChem
Molecular Weight	174.20 g/mol	PubChem
Canonical SMILES	<chem>C1=CN=CC=C1CN2C=CC(=N2)N</chem>	PubChem
InChI Key	GZUJGDQYNAJGBM-UHFFFAOYSA-N	PubChem
Predicted XlogP	0.4	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	2	PubChem

Note: The properties listed are computationally predicted and have not been experimentally verified in publicly available literature.

## Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **1-(pyridin-4-ylmethyl)-1H-pyrazol-3-amine** are not extensively described in peer-reviewed literature. However, the synthesis of related pyrazole derivatives often involves the condensation of a hydrazine derivative with a 1,3-dicarbonyl compound or a precursor that can form one in situ.

A general synthetic approach for N-substituted pyrazoles involves the reaction of a primary amine with a  $\beta$ -diketone and a hydroxylamine derivative. For instance, a general procedure for the synthesis of 3,5-dimethyl-1-substituted-pyrazoles is described as follows:

General Experimental Protocol for N-Substituted Pyrazole Synthesis:

- A primary amine (1.00 mmol), a 1,3-dicarbonyl compound (e.g., 2,4-pentanedione, 1.10 mmol), and an aminating agent (e.g., O-(4-nitrobenzoyl)hydroxylamine, 1.50 mmol) are combined in a suitable solvent (e.g., DMF, 5.0 mL).

- The reaction mixture is heated (e.g., at 80-85 °C) for a specified period (e.g., 1.5 hours).
- After cooling, the reaction is worked up by adding water and extracting the product with an organic solvent.
- The crude product is then purified using chromatography (e.g., silica gel or basic alumina).

This protocol would need to be adapted for the specific synthesis of **1-(pyridin-4-ylmethyl)-1H-pyrazol-3-amine**, likely starting from 4-(aminomethyl)pyridine and a suitable three-carbon building block for the pyrazole ring.

## Biological Activity and Potential Applications

While there is no specific biological data available for **1-(pyridin-4-ylmethyl)-1H-pyrazol-3-amine**, the pyrazole scaffold is a well-established pharmacophore with a broad range of biological activities. Molecules containing a pyrazole ring have been reported to exhibit:

- **Anti-inflammatory and Analgesic Properties:** Many pyrazole derivatives have been investigated for their anti-inflammatory effects.<sup>[2]</sup>
- **Antimicrobial and Antifungal Activity:** The pyrazole nucleus is a key component in various compounds showing activity against bacteria and fungi.
- **Anticancer Activity:** Certain amino-pyrazoles have been identified as potent inhibitors in cancer-related signaling pathways, such as p38 MAP kinase and Bruton's tyrosine kinase (BTK).
- **Antiviral Activity:** Some pyrazole derivatives have shown promise as antiviral agents.

Given these established activities for the pyrazole class, it is plausible that **1-(pyridin-4-ylmethyl)-1H-pyrazol-3-amine** could be investigated for similar biological effects. The presence of the pyridine ring may influence its pharmacokinetic properties and target interactions.

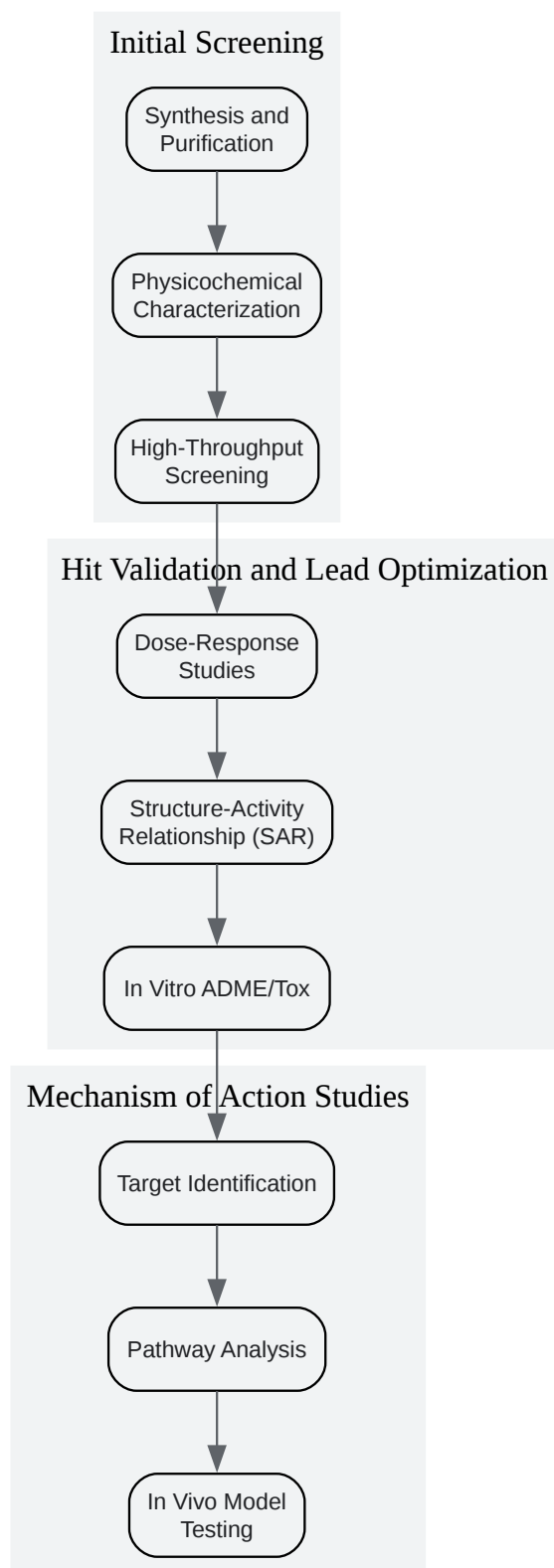
## Signaling Pathways and Mechanisms of Action

There is no information in the current literature regarding the specific signaling pathways modulated by **1-(pyridin-4-ylmethyl)-1H-pyrazol-3-amine**. For many biologically active

pyrazole derivatives, the mechanism of action involves enzyme inhibition. For example, some pyrazole-containing drugs are known to inhibit cyclooxygenase (COX) enzymes, which are involved in the inflammatory response.

#### Logical Workflow for Investigating a Novel Pyrazole Compound

For a novel compound like **1-(pyridin-4-ylmethyl)-1H-pyrazol-3-amine**, a typical research workflow to elucidate its biological activity and mechanism of action would be as follows.



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Caption: A generalized workflow for the preclinical investigation of a novel chemical entity.

## Conclusion

**1-(pyridin-4-ylmethyl)-1H-pyrazol-3-amine** is a chemical entity with a confirmed CAS number but limited publicly available research data. Based on the well-documented biological activities of the broader pyrazole class of compounds, this molecule represents a potential candidate for further investigation in various therapeutic areas, particularly in the fields of inflammation, oncology, and infectious diseases. Future research should focus on establishing robust synthetic protocols, conducting comprehensive biological screenings, and elucidating its mechanism of action to determine its potential as a lead compound in drug discovery programs.

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)